# A Technical Overview of Sebacic Dihydrazide: Molecular Characteristics

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Sebacic dihydrazide* |
| *CAS No.:* | *125-83-7* |
| *Cat. No.:* | *B089625* |

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**Sebacic dihydrazide** (SDH) is a chemical compound utilized in various industrial applications, including as a crosslinking agent and a corrosion inhibitor.[1] For professionals in research, drug development, and materials science, a precise understanding of its fundamental molecular properties is essential for its application and for the development of new materials and formulations.

## Core Molecular and Physical Properties

The fundamental chemical identity of a compound is defined by its molecular formula and weight. **Sebacic dihydrazide**'s molecular formula is C10H22N4O2.[1][2][3][4][5] This composition results in a molecular weight of approximately 230.31 g/mol .[1][2][4][5][6] These and other key physicochemical properties are summarized in the table below for ease of reference.

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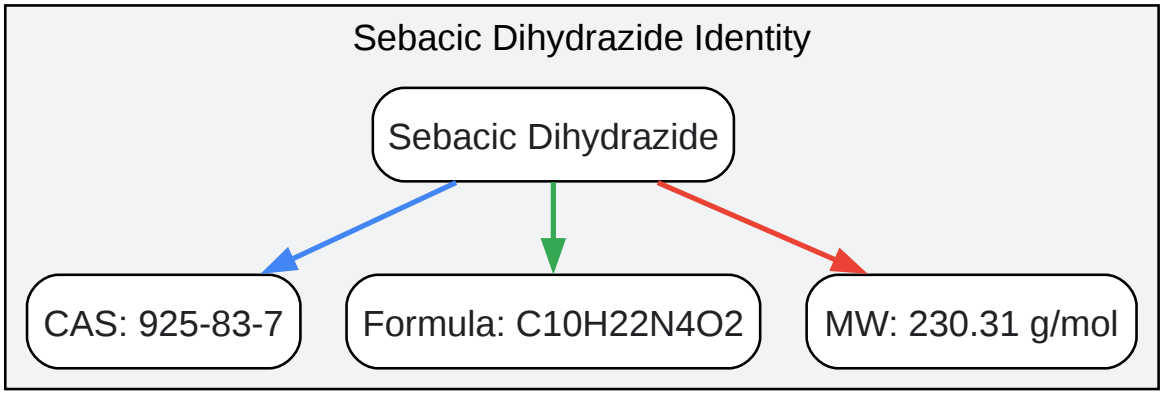
| Property | Value |
|---|---|
| Molecular Formula | C10H22N4O2[1][2][3][4][5] |
| Molecular Weight | 230.31 g/mol [1][2][4][5][6] |
| Monoisotopic Mass | 230.17427596 Da[1][6] |
| CAS Registry Number | 925-83-7[1][4] |
| Appearance | White to yellowish-white crystalline powder[1] |
| Melting Point | 185 - 186 °C[4][7] |
| Boiling Point | 515.3 °C at 760 mmHg[4][7] |
| Density | 1.082 g/cm³[4][7] |
| Topological Polar Surface Area | 110 Å²[1][6] |
| Hydrogen Bond Donor Count | 4[1][4] |
| Hydrogen Bond Acceptor Count | 4[1][4] |

## Structural and Logical Representation

To visualize the basic identity and classification of **sebacic dihydrazide**, a simple logical diagram can be constructed. This illustrates the connection between its common name, its definitive CAS number, and its fundamental molecular properties.

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Core properties of **Sebacic Dihydrazide**.

This guide provides the essential molecular and physical data for **sebacic dihydrazide**, serving as a foundational reference for its use in scientific research and development. The compound is also known by other names such as Decanedihydrazide.[8]

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